

In-depth Technical Guide to the Chemical Structure of Fortuneine

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Compound of Interest

Compound Name: Fortuneine

Cat. No.: B15590527

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Introduction

Fortuneine is a naturally occurring homoerythrina alkaloid isolated from the Chinese plum yew, *Cephalotaxus fortunei*. This document provides a comprehensive overview of the chemical structure of **Fortuneine**, including its key identifiers, and summarizes the available data on its properties. As a member of the *Cephalotaxus* alkaloids, it belongs to a class of compounds known for their interesting and diverse biological activities.^[1]

Chemical Structure and Identifiers

The chemical structure of **Fortuneine** was first elucidated in 1983 through spectral and chemical analysis. It possesses the characteristic tetracyclic core structure of the homoerythrina alkaloid family.

Table 1: Chemical Identifiers for **Fortuneine**

| Identifier | Value | Reference |
|-------------------|--|-----------|
| IUPAC Name | 4,5,17-trimethoxy-11-azatetracyclo[9.7.0.0 ^{1,14} .0 ^{2,7}]octadeca-2(7),3,5,13,15-pentaene | |
| Molecular Formula | C ₂₀ H ₂₅ NO ₃ | |
| Molecular Weight | 327.42 g/mol | |
| CAS Number | 87340-25-8 | [2] |
| SMILES | <chem>COC1CC23C4C=C(OC)C(=C</chem> <chem>C=4CCCN2CC=C3C=C1)OC</chem> | |
| InChIKey | FCYJGRFDMUVIHS- UHFFFAOYSA-N | |

Physicochemical Properties

Detailed experimental data on the physicochemical properties of **Fortuneine**, such as melting point, boiling point, and solubility, are not extensively reported in readily available literature. However, some general properties can be inferred from its chemical class and available information.

Table 2: Physicochemical Properties of **Fortuneine**

| Property | Value/Description | Reference |
|------------|--|-----------|
| Solubility | Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone, etc. | [2] |

Spectroscopic Data

The structure of **Fortuneine** was originally determined using spectroscopic methods, including Nuclear Magnetic Resonance (NMR). While the detailed raw spectral data and peak

assignments from the original publication are not widely digitized, the interpretation of this data was crucial for its structural elucidation.

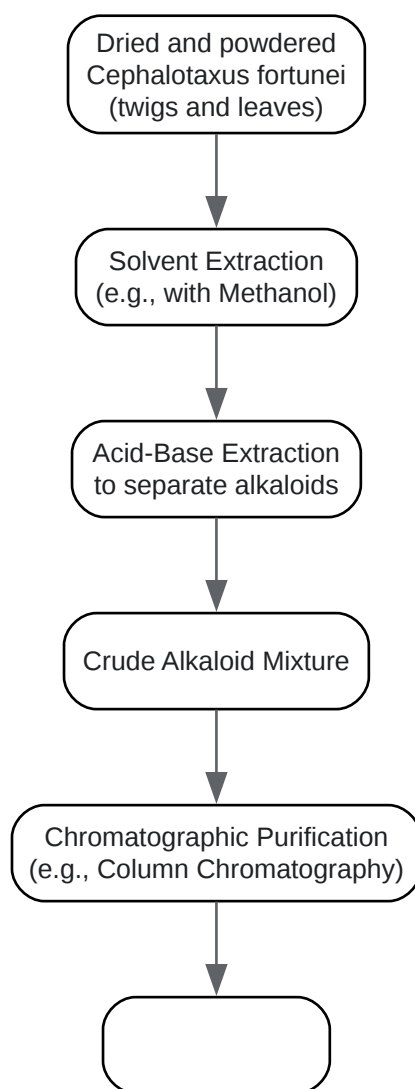
Detailed ^1H and ^{13}C NMR chemical shift data for **Fortuneine** are not available in the public domain at this time.

Experimental Protocols

Isolation of Fortuneine

The original isolation of **Fortuneine** was reported from the twigs and leaves of *Cephalotaxus fortunei*. The general procedure for isolating alkaloids from this plant involves the extraction of the plant material with a solvent, followed by acid-base extraction to separate the alkaloid fraction, and subsequent chromatographic purification to yield the pure compound.

Below is a generalized workflow representing the isolation process for alkaloids from *Cephalotaxus* species.



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Caption: Generalized workflow for the isolation of **Fortuneine**.

Biological Activity and Signaling Pathways

There is a lack of specific studies on the biological activity and mechanism of action of **Fortuneine** in the available scientific literature. However, other alkaloids isolated from *Cephalotaxus* species have demonstrated a range of biological effects, including cytotoxic and antileukemic properties. For instance, Homoharringtonine, another well-known alkaloid from the same genus, is an inhibitor of protein synthesis and has been used as an anticancer agent. It is plausible that **Fortuneine** may exhibit biological activities, but further research is required to determine its specific effects and any associated signaling pathways.

Conclusion

Fortuneine is a homoerythrina alkaloid with a well-defined chemical structure, isolated from *Cephalotaxus fortunei*. While its basic chemical identity is established, there is a notable absence of in-depth, publicly available data regarding its specific physicochemical properties, detailed spectroscopic data, and biological activities. This presents an opportunity for further research to explore the potential of this natural product. The information provided herein serves as a foundational guide for scientists and researchers interested in the study of **Fortuneine** and other related *Cephalotaxus* alkaloids.

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